

In-Depth Technical Guide: (3-Methyl-4-nitropyridin-2-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Methyl-4-nitropyridin-2-yl)methanol

Cat. No.: B061111

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CAS Number: 168167-49-5

Introduction

(3-Methyl-4-nitropyridin-2-yl)methanol is a nitro-substituted pyridinyl alcohol.^[1] This class of compounds, characterized by a pyridine ring bearing both a nitro group and a hydroxymethyl substituent, holds significance in medicinal and organic chemistry. Pyridine derivatives are integral structural motifs in numerous bioactive molecules and approved pharmaceuticals.^{[2][3]} The presence of the nitro group, a potent electron-withdrawing moiety, significantly influences the chemical reactivity and biological activity of the molecule, often making it a key intermediate in the synthesis of more complex heterocyclic systems.^{[2][4]}

This technical guide provides a comprehensive overview of **(3-Methyl-4-nitropyridin-2-yl)methanol**, including its physicochemical properties, postulated synthesis, potential biological activities, and its role as a pharmaceutical impurity. The information presented herein is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties for **(3-Methyl-4-nitropyridin-2-yl)methanol** is presented in Table 1. This data has been compiled from various chemical suppliers and databases.

Property	Value	Reference
CAS Number	168167-49-5	[5]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[5]
Molecular Weight	168.15 g/mol	[5]
Alternate Names	2-(Hydroxymethyl)-3-methyl-4-nitropyridine; 3-Methyl-4-nitropicolinyl alcohol	[5]

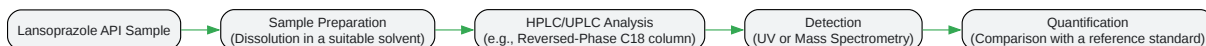
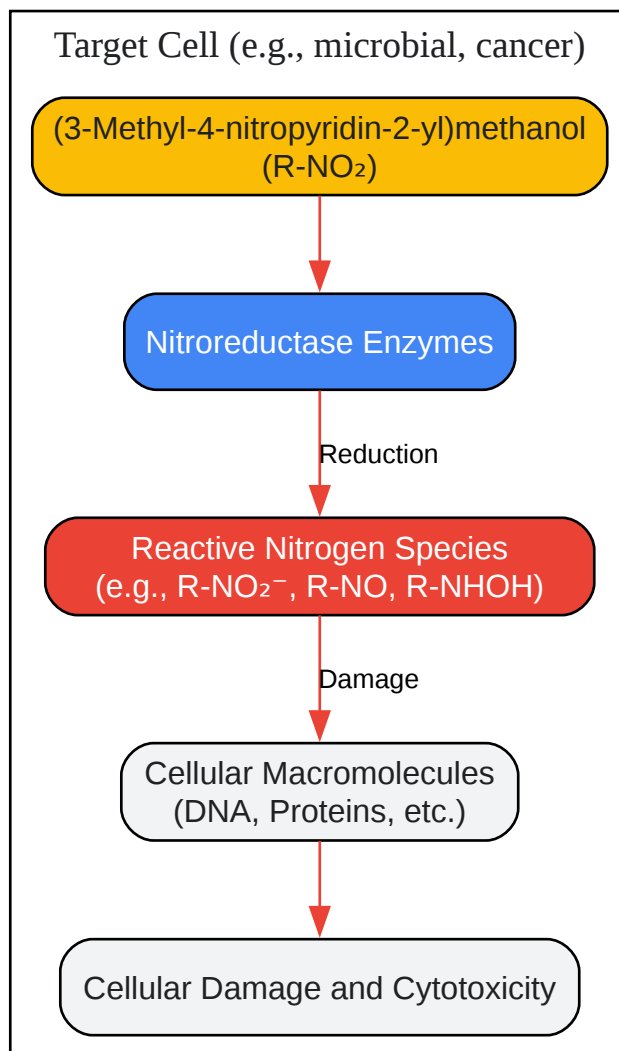
Note: Experimental data for properties such as boiling point, melting point, and solubility are not consistently reported in publicly available literature.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(3-Methyl-4-nitropyridin-2-yl)methanol** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A likely precursor for this synthesis is 2,3-dimethyl-4-nitropyridine-N-oxide, which is a known intermediate in the synthesis of pharmaceuticals like lansoprazole and rabeprazole.[6]

Proposed Synthetic Pathway

A potential two-step synthesis is outlined below, starting from 2,3-dimethylpyridine-N-oxide.



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- To cite this document: BenchChem. [In-Depth Technical Guide: (3-Methyl-4-nitropyridin-2-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061111#3-methyl-4-nitropyridin-2-yl-methanol-cas-number]

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